

# meconic acid solubility in water and alcohol

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## Compound Focus: Meconic acid

CAS No.: 497-59-6

Cat. No.: S583550

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## Solubility Data at a Glance

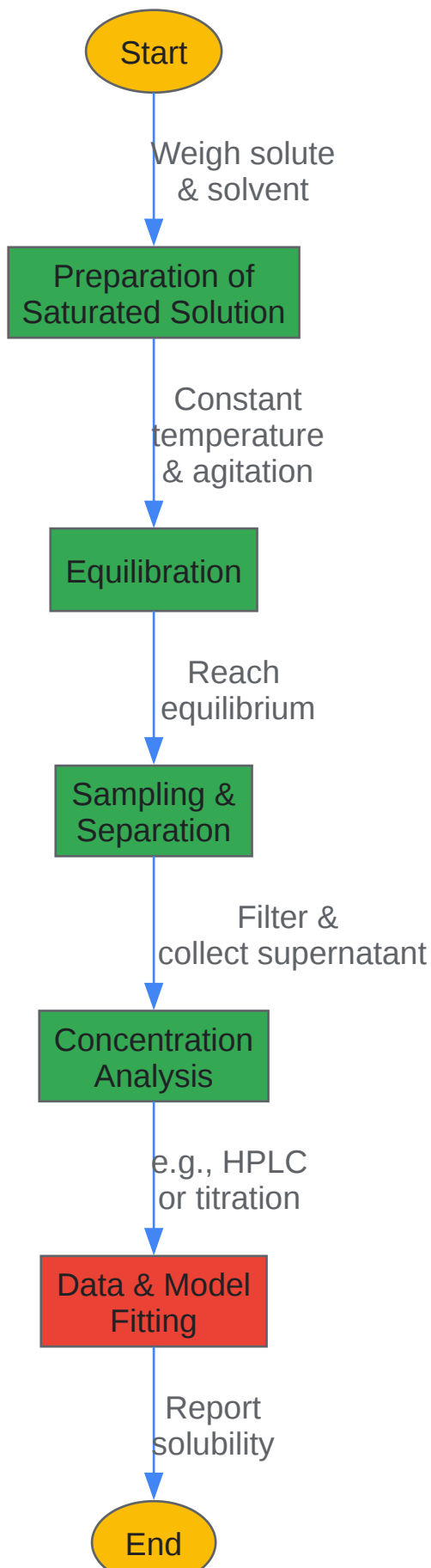
The table below summarizes the available information on the solubility of **meconic acid**:

Property	Description
Chemical Structure	A dicarboxylic acid with a pyran ring, containing two carboxylic acid groups (-COOH) and one keto group (=O) [1].
Solubility in Water	Colorless crystals, only <b>slightly soluble</b> [1].
Solubility in Alcohol	<b>Readily soluble</b> [1].

A key analytical property is that **meconic acid** gives a **red color with ferric chloride**, which can serve as a qualitative test [1].

## Proposed Experimental Workflow for Solubility Determination

The following diagram outlines a general experimental workflow for determining solubility, which can be adapted for **meconic acid**. The specific details for **meconic acid** would need to be established in the lab.





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## Detailed Protocol Outline

- **Preparation of Saturated Solution**

- **Objective:** To create a solution where the maximum amount of **meconic acid** is dissolved at a specific temperature.
- **Procedure:** An excess of solid **meconic acid** is introduced into a vessel containing the solvent (e.g., water or alcohol) [2]. The mixture is then agitated to facilitate dissolution.

- **Equilibration**

- **Objective:** To ensure the solid and liquid phases reach equilibrium.
- **Procedure:** The mixture is maintained in a thermostatted water bath or incubator at a constant temperature (e.g., 25°C, 37°C) with continuous shaking or stirring for a sufficient period to ensure no further dissolution occurs [2].

- **Sampling & Separation**

- **Objective:** To obtain a clear sample of the saturated solution without any undissolved solid.
- **Procedure:** After equilibration, the solution is allowed to settle briefly. A sample of the supernatant is then carefully withdrawn and filtered (e.g., using a 0.45 µm syringe filter) to remove any fine particulate matter [2].

- **Concentration Analysis**

- **Objective:** To quantitatively determine the concentration of **meconic acid** in the saturated solution.
- **Procedure:** The concentration can be measured using various analytical techniques. **High-Performance Liquid Chromatography (HPLC)** is a highly precise method, as referenced in studies for similar organic acids [2] [3]. Alternatively, other suitable methods like gravimetric analysis or titration could be validated for use.

- **Data & Model Fitting**

- **Objective:** To report the solubility value and potentially model its temperature dependence.
- **Procedure:** The experiment is repeated at different temperatures to generate a solubility profile. The data can then be correlated using thermodynamic models, such as the **Apelblat**

**equation**, which is commonly used to correlate solubility data with temperature [2].

## Important Distinction and Data Limitations

During the search, a significant amount of information on **Muconic Acid** was found, which is a different compound despite the similar name [2] [3] [4]. The solubility data and advanced extraction protocols (e.g., using ionic liquids) in recent literature primarily pertain to muconic acid, not **meconic acid** [3] [5].

The quantitative data for **meconic acid** is limited. The available information confirms its general solubility behavior but lacks precise numerical values (e.g., g/L or mg/mL) across different temperatures.

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## References

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